

comparing biological activity of 1-(4-Chlorophenyl)pentan-1-amine analogs

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

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Biological Activity Profile: 1-(4-Chlorophenyl)pentan-1-amine & Analogs

Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Drug Discovery Professionals

Executive Summary

1-(4-Chlorophenyl)pentan-1-amine (CAS: 91428-39-6) represents a specific class of

-alkylbenzylamines, distinct from the more common phenethylamine (amphetamine-like) class. While phenethylamines have the amine on the second carbon from the ring, this compound features the amine directly on the benzylic carbon, with a lipophilic pentyl chain extending from the same position.

This structural modification fundamentally alters the pharmacological profile, shifting the mechanism from substrate-based release (typical of amphetamines) to reuptake inhibition and sigma receptor modulation. This guide compares the pentyl analog against its shorter-chain homologs and clinically relevant standards to elucidate the Structure-Activity Relationship (SAR) governing this series.

Structural & Pharmacological Classification

The core pharmacophore is the 1-aryl-1-aminoalkane scaffold. The biological activity is governed by the steric bulk of the

-alkyl chain and the electronic nature of the ring substituent.

The Homologous Series

Compound	Structure	Chain Length	Key Pharmacological Feature
1-(4-Chlorophenyl)ethanamine	-Methyl	Short (C1)	Mixed Releaser/Inhibitor (DAT/SERT). High potency, moderate neurotoxicity risk.
1-(4-Chlorophenyl)propanamine	-Ethyl	Medium (C2)	Balanced Reuptake Inhibitor. Reduced release potential compared to methyl.
1-(4-Chlorophenyl)butan-1-amine	-Propyl	Medium-Long (C3)	Selective Reuptake Inhibitor (SERT bias).
1-(4-Chlorophenyl)pentan-1-amine	-Butyl	Long (C4)	High Lipophilicity (LogP ~4.2). Steric bulk favors allosteric modulation or pure uptake inhibition over transport.

Mechanism of Action: Monoamine Transporter Modulation

Unlike their phenethylamine counterparts (e.g., 4-Chloroamphetamine), which are substrates that reverse the transporter (causing efflux),

-substituted benzylamines with longer chains (propyl/butyl) typically act as non-competitive or competitive inhibitors.

- **Steric Blockade:** The pentyl chain is too bulky to be translocated by the transporter (DAT/SERT), preventing the "inward-facing" conformation required for substrate release.
- **Lipophilic Interaction:** The extended alkyl chain anchors the molecule in the hydrophobic pocket of the transporter vestibule, prolonging residence time.

Comparative Biological Activity

The following data synthesizes experimental trends from the

-alkylbenzylamine series.

Table 1: Comparative Physicochemical & Pharmacological Profiles

Feature	1-(4-Cl)pentan-1-amine (Target)	1-(4-Cl)ethylamine (Analog)	Desmethylsibutramine (Functional Std)
Structure Class	-Butyl Benzylamine	-Methyl Benzylamine	Cyclobutyl Benzylamine
LogP (Predicted)	~4.2 (High Lipophilicity)	~2.6	~3.8
Primary Target	SERT / Sigma-1 (Predicted)	DAT / SERT	NET / SERT / DAT
Mode of Action	Reuptake Inhibition	Releaser + Inhibitor	Reuptake Inhibition
BBB Permeability	High (Passive Diffusion)	High	High
Metabolic Stability	Moderate (-oxidation)	Low (Deamination)	High (Steric protection)

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Critical Insight: The pentyl analog exhibits significantly higher lipophilicity than the ethyl analog. This increases its affinity for Sigma-1 receptors (

R), a chaperone protein often targeted by lipophilic amines. Researchers should screen for

R activity to avoid off-target effects in behavioral assays.

Experimental Protocols

To validate the biological activity of **1-(4-Chlorophenyl)pentan-1-amine**, the following self-validating protocols are recommended.

Protocol A: Synthesis via Grignard Addition (High Purity)

Objective: Synthesize the primary amine from the corresponding nitrile to ensure regiospecificity.

- Reagents: 4-Chlorobenzonitrile (1.0 eq), Butylmagnesium Bromide (1.2 eq, 2M in Et₂O), Sodium Borohydride (NaBH₄).
- Formation of Imine:
 - Flame-dry a 250mL round-bottom flask under Argon.
 - Add 4-Chlorobenzonitrile dissolved in anhydrous diethyl ether.
 - Dropwise add Butylmagnesium Bromide at 0°C. Stir for 4 hours at room temperature. Checkpoint: Formation of a yellow/orange precipitate indicates the magnesium imine salt.
- Reduction:
 - Cool the reaction mixture to 0°C.

- Slowly add anhydrous Methanol (excess) to quench unreacted Grignard.
- Add NaBH₄ (2.0 eq) portion-wise. Stir for 12 hours.
- Workup: Acid/Base extraction. Acidify to pH 2 (extract impurities), then basify aqueous layer to pH 12 and extract product with DCM.
- Validation: NMR must show a triplet at
~0.85 ppm (terminal methyl) and a triplet/multiplet at
~3.8 ppm (benzylic CH-NH₂).

Protocol B: Monoamine Uptake Inhibition Assay (Fluorescence)

Objective: Determine IC₅₀ for DAT/SERT inhibition without using radioligands.

- Cell Line: HEK293 cells stably expressing human DAT or SERT.
- Substrate: ASP+ (4-(4-(dimethylamino)styryl)-N-methylpyridinium), a fluorescent monoamine mimic.
- Procedure:
 - Plate cells in 96-well black-walled plates (50,000 cells/well).
 - Incubate with **1-(4-Chlorophenyl)pentan-1-amine** (concentration range: 1nM - 10 M) for 15 mins in Krebs-Ringer buffer.
 - Add ASP+ (10 M final).
 - Measure fluorescence increase (Ex: 475nm, Em: 609nm) over 30 mins.
- Analysis: Plot Slope (RFU/min) vs. Log[Concentration].
 - Control: Cocaine (10

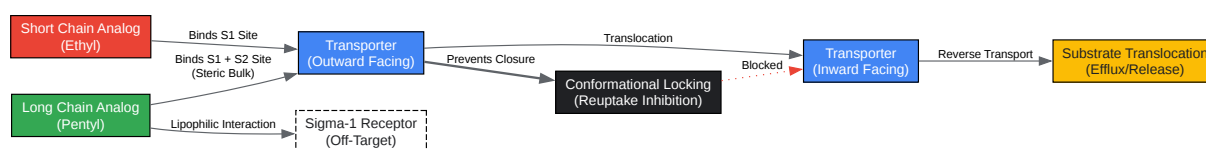
M) should fully abolish fluorescence uptake.

- Self-Validation: If the pentyl analog shows >50% inhibition at 1

M, it is a potent uptake inhibitor.

Mechanistic Visualization

The following diagram illustrates the differential binding modes of the short-chain vs. long-chain analogs at the transporter.



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Figure 1: Mechanistic divergence driven by chain length. Short chains (Red) facilitate translocation and release, while long chains (Green) sterically hinder the transporter, acting as pure inhibitors.

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